

1H NMR Characterization of N-Octadecyl-L-aspartic Acid: A Technical Comparison Guide

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Compound of Interest

Compound Name: *N-Octadecyl-L-aspartic acid*

CAS No.: 70021-38-4

Cat. No.: B12804390

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Executive Summary **N-Octadecyl-L-aspartic acid** is a zwitterionic amphiphile combining a hydrophilic amino acid head group (L-aspartic acid) with a hydrophobic C18 alkyl tail. Its characterization is frequently complicated by solubility issues and micellar aggregation, which cause significant line broadening in standard NMR solvents.

This guide provides a validated protocol for the structural confirmation of **N-Octadecyl-L-aspartic acid**. Unlike standard spectral guides, we focus on a comparative analysis against its precursors (Octadecylamine and L-Aspartic Acid) and evaluate solvent performance to ensure reproducible, high-resolution data.

Part 1: Structural Logic & Solvent Strategy

The primary challenge in characterizing **N-Octadecyl-L-aspartic acid** is its amphiphilic nature. In aqueous media (

), it forms micelles, resulting in broad, uninterpretable peaks. In non-polar solvents (

), the zwitterionic head group leads to poor solubility.

Solvent Performance Comparison

The following table compares solvent suitability for this specific molecule.

Solvent	Solubility	Spectral Resolution	Suitability	Notes
DMSO-d ₆	High	Excellent	Recommended	Breaks aggregates; sharpens exchangeable proton signals.
CDCl ₃	Low	Poor	Not Recommended	Head group insolubility; requires TFA-d to dissolve.
D ₂ O	Moderate	Poor (Broad)	Low	Micelle formation causes severe line broadening (relaxation).
CD ₃ OD	High	Good	Alternative	Good for bulk signals, but exchangeable protons () are lost.

“

Critical Insight: Use DMSO-d₆ for characterization.[1][2] It effectively disrupts intermolecular hydrogen bonding and hydrophobic aggregation, allowing for the distinct resolution of the aspartic acid methine proton (

-CH) and the octadecyl methylene protons.

Part 2: Comparative Analysis (Product vs. Precursors)

To validate the synthesis of **N-Octadecyl-L-aspartic acid**, one must compare its spectrum against its starting materials: Octadecylamine and L-Aspartic Acid (or Maleic anhydride, depending on the route).

The Diagnostic Shift

The most definitive proof of synthesis is the deshielding of the N-methylene protons on the octadecyl chain and the chemical shift evolution of the aspartic methine.

Comparative Chemical Shift Table (in DMSO-d₆)

Proton Assignment	Octadecylamine (Precursor A) (ppm)	L-Aspartic Acid (Precursor B) (ppm)	N-Octadecyl-L-aspartic Acid (Product) (ppm)	Validation Criteria
Terminal -CH ₃	0.85 (t)	N/A	0.85 (t)	Integral = 3H. Confirms C18 chain presence. [3]
Bulk -CH ₂ -	1.23 (br s)	N/A	1.23 (br s)	Integral ~30H. Confirms long chain.
N-CH ₂ (Chain)	~2.50 (t)	N/A	2.80 - 2.95 (m)	CRITICAL: Downfield shift due to secondary amine formation.
Aspartic -CH ₂	N/A	2.6 - 2.8 (dd)	2.4 - 2.7 (m)	Diastereotopic protons; often overlap with DMSO/solvent.
Aspartic -CH	N/A	3.8 - 3.9 (dd)	3.4 - 3.6 (m)	CRITICAL: Shift indicates N-alkylation.
Amine (-NH-)	~1.5 (broad, varies)	~8.0 (broad)	8.5 - 9.5 (broad)	Zwitterionic ammonium proton (if salt) or secondary amine.

Mechanism of Spectral Change

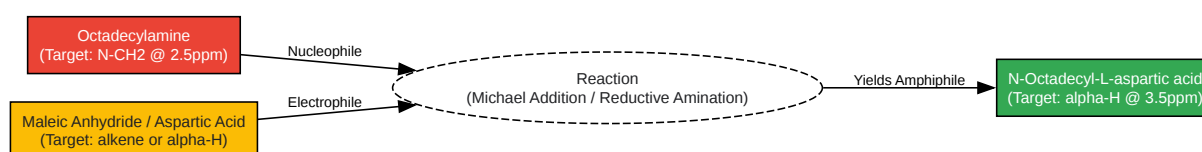
- Loss of Symmetry: Upon alkylation, the symmetry of the free amine is broken.

- Deshielding: The nitrogen atom becomes more electron-withdrawing relative to the alkyl chain when attached to the aspartic moiety, shifting the adjacent methylene () downfield from ~2.5 ppm to ~2.9 ppm.

Part 3: Experimental Protocol

Synthesis & Structural Flow

The following diagram illustrates the structural transformation and the key protons to monitor during the reaction.



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Caption: Synthesis flow tracking the evolution of key diagnostic protons from precursors to product.

Sample Preparation Protocol (Self-Validating)

Reagents:

- DMSO-d₆ (99.9% D)
- Standard 5mm NMR tubes
- Analytical Balance

Step-by-Step Workflow:

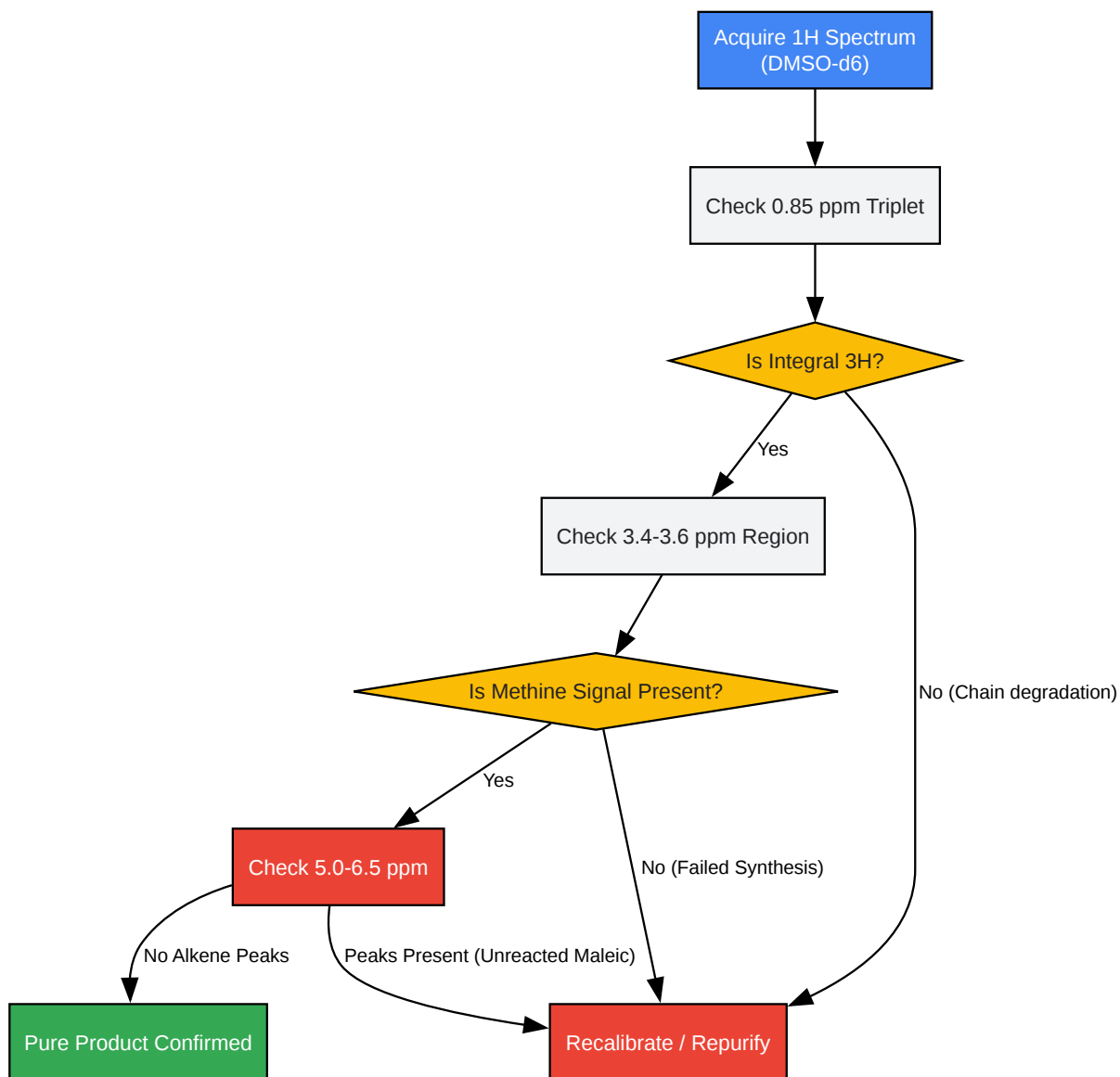
- Weighing: Weigh 5–10 mg of **N-Octadecyl-L-aspartic acid**.
 - Why: High concentrations (>20mg) promote aggregation even in DMSO, broadening peaks.

- Solvation: Add 0.6 mL DMSO-d₆.
- Homogenization: Sonicate for 60 seconds at room temperature.
 - Check: Solution must be perfectly clear. If cloudy, heat gently to 40°C.
- Acquisition:
 - Set temperature to 298 K (25°C).
 - Number of Scans (NS): 64 (to visualize small end-group peaks).
 - Relaxation Delay (D1): 2.0 seconds (ensure relaxation of long alkyl chain protons).

Part 4: Data Interpretation & Troubleshooting

Spectral Assignment Diagram

Use this decision tree to process and validate your NMR data.



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Caption: Logic flow for spectral validation. The ratio of the terminal methyl (0.85 ppm) to the aspartic methine (3.5 ppm) must be 3:1.

Troubleshooting Common Issues

Symptom	Cause	Corrective Action
Broad Hump at 3.0–4.0 ppm	Water/Amine Exchange	Add 1 drop of to the DMSO tube. Exchangeable protons will disappear, clarifying the CH signals.
Broad Alkyl Signals	Micelle Aggregation	Heat the NMR probe to 313 K (40°C) to increase molecular tumbling.
Extra Doublets at 6.0–7.0 ppm	Unreacted Maleic Acid	Synthesis incomplete. Recrystallize product from Ethanol/Water.
Missing Carboxyl Protons	Rapid Exchange	Normal in wet DMSO. Carboxyl protons (~11-12 ppm) are often invisible due to exchange with water.

References

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